

An In-depth Technical Guide to 2-(Methylsulfanyl)propane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropyl methyl sulfide*

Cat. No.: *B074500*

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This technical guide provides a comprehensive overview of 2-(methylsulfanyl)propane, a key organosulfur compound. It includes detailed information on its chemical and physical properties, a representative synthetic protocol, and a visualization of the synthetic pathway.

Chemical Identity and Properties

The compound commonly known as **isopropyl methyl sulfide** is systematically named 2-methylsulfanylpropane according to IUPAC nomenclature.^{[1][2][3][4][5][6][7]} It is a colorless liquid classified as a dialkylthioether.^{[4][8]}

Table 1: Physicochemical Properties of 2-(Methylsulfanyl)propane

Property	Value	Source
IUPAC Name	2-methylsulfanylpropane	[1][2][3][4]
CAS Number	1551-21-9	[1][2][5][6]
Molecular Formula	C4H10S	[1][2][5][6]
Molecular Weight	90.187 g/mol	[5][6]
Boiling Point	82.00 to 83.00 °C	[9]
Density	0.828 g/cm ³	[6]
Vapor Pressure	87.4 mmHg at 25°C	[1][6]
Water Solubility	3417 mg/L at 25 °C (estimated)	[1][9]
LogP	1.77 - 1.841 (estimated)	[1][9][10]
Refractive Index	1.437	[1][6]
Flash Point	-14.50 °C (estimated)	[9]
Appearance	Colorless liquid	[8]

Synthesis of Dialkyl Sulfides: A Representative Protocol

While various methods exist for the synthesis of thioethers, a common industrial approach involves the reaction of an alcohol with hydrogen sulfide over a catalyst. The following is a representative protocol for the synthesis of a related compound, di-isopropyl sulfide, which illustrates the general principles applicable to the synthesis of compounds like 2-(methylsulfanyl)propane.

Experimental Protocol: Synthesis of Di-isopropyl Sulfide

Objective: To synthesize di-isopropyl sulfide from isopropanol and hydrogen sulfide.

Materials:

- Isopropanol
- Hydrogen sulfide (H_2S)
- Zeolite catalyst

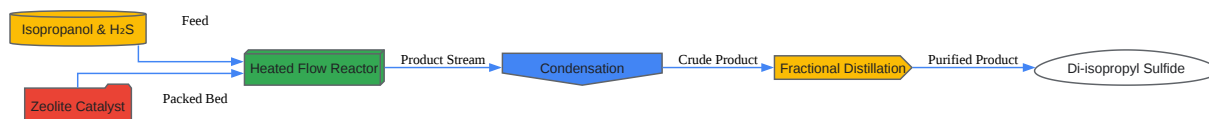
Procedure:

- A continuous flow reactor is packed with a zeolite catalyst.
- A feed mixture of isopropanol and hydrogen sulfide gas is prepared.
- The gaseous mixture is passed through the heated catalyst bed in the reactor.
- The reaction is maintained at an elevated temperature and pressure to facilitate the conversion.
- The product stream exiting the reactor is cooled to condense the liquid products.
- The condensed liquid is collected, which will contain di-isopropyl sulfide, unreacted starting materials, and byproducts.
- The crude product is then purified, typically by fractional distillation, to isolate the di-isopropyl sulfide.

This process can be adapted for the synthesis of unsymmetrical sulfides like 2-(methylsulfanyl)propane by using a mixture of methanol and isopropanol as the alcohol feed, or by a two-step process involving the formation of a mercaptan intermediate.

Visualizing the Synthesis Pathway

The synthesis of dialkyl sulfides from alcohols and hydrogen sulfide can be represented as a multi-step process. The following diagram illustrates a simplified logical workflow for this type of synthesis.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(Methylsulfanyl)propane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074500#isopropyl-methyl-sulfide-iupac-name]

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